

HTS01037: A Technical Guide to a Novel FABP4 Inhibitor

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Compound of Interest

Compound Name: HTS01037

Cat. No.: B15617591

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This technical guide provides an in-depth overview of the preliminary studies involving **HTS01037**, a small molecule inhibitor of Fatty Acid Binding Protein 4 (FABP4). This document details the compound's mechanism of action, summarizes key quantitative data, provides detailed experimental protocols, and visualizes the associated signaling pathways.

Core Concepts

HTS01037 is a competitive antagonist of the protein-protein interactions mediated by adipocyte fatty acid-binding protein (AFABP/aP2), also known as FABP4.^{[1][2]} It functions as a high-affinity ligand for FABP4, displacing the fluorophore 1-anilinonaphthalene 8-sulfonic acid (1,8-ANS) from its lipid-binding cavity.^[2] X-ray crystallography has revealed that **HTS01037** binds to FABP4 in a structurally similar position to that of a long-chain fatty acid.^[2] While it shows some selectivity for FABP4, at higher concentrations, it can act as a pan-specific FABP inhibitor.^{[1][3]}

The primary biological effects of **HTS01037** observed in preliminary studies include the inhibition of lipolysis in adipocytes and the reduction of lipopolysaccharide (LPS)-stimulated inflammation in macrophages.^{[1][2][4]} Notably, **HTS01037** does not activate peroxisome proliferator-activated receptor gamma (PPAR γ).^{[1][2]}

Quantitative Data Summary

The following tables summarize the key quantitative data from preliminary studies on **HTS01037**.

Table 1: Binding Affinity of **HTS01037** for Fatty Acid Binding Proteins

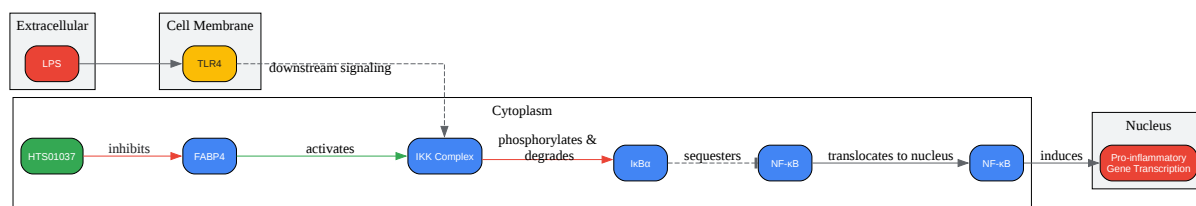
FABP Isoform	Inhibition Constant (Ki)	Reference
FABP4 (AFABP/aP2)	0.67 ± 0.18 µM	[2]
FABP5	3.4 µM	[4][5]
FABP3	9.1 µM	[4][5]

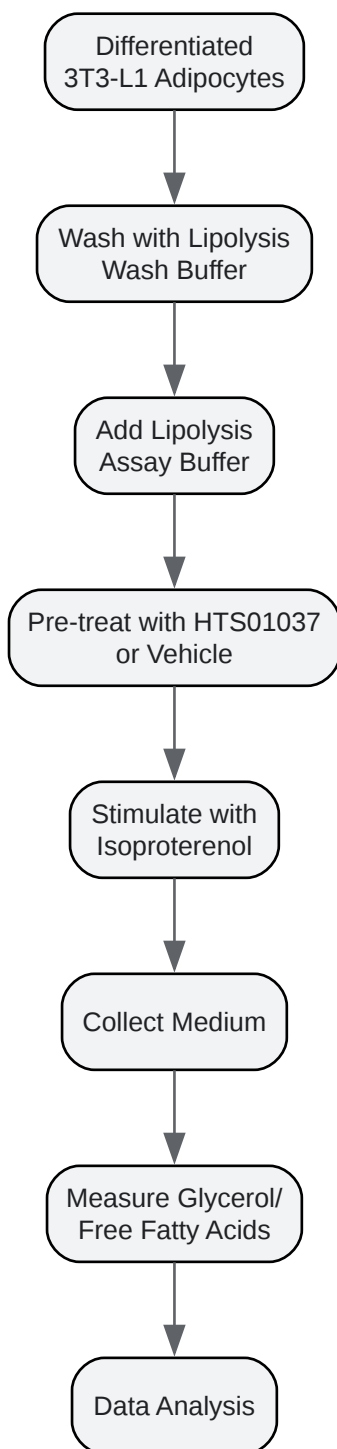
Table 2: In Vivo Efficacy of **HTS01037** in a Pancreatic Cancer Model

Treatment Group	Dose	Average Tumor Volume (Day 11)	Reference
Control (PBS)	-	479.4 ± 391.4 mm ³	[2]
HTS01037	1.5 mg/kg (i.p.)	408.1 ± 423.1 mm ³	[2]
HTS01037	5 mg/kg (i.p.)	200.4 ± 117.5 mm ³	[2]

Signaling Pathways

HTS01037 has been shown to attenuate pro-inflammatory signaling pathways, primarily through its inhibition of FABP4. A key pathway affected is the Nuclear Factor-kappa B (NF-κB) signaling cascade.





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